

Standard Operating Procedure: Safe Handling of ABBV-467

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Compound of Interest

Compound Name: ABBV-467

Cat. No.: B15583252

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This document provides essential safety and logistical information for the handling, use, and disposal of the investigational compound **ABBV-467**. All personnel must review and understand these procedures before working with this compound.

Hazard Identification and Personal Protective Equipment (PPE)

The specific toxicological properties of **ABBV-467** are under investigation. Assume the compound is a potent, hazardous substance. Engineering controls (e.g., chemical fume hood) are the primary means of exposure control. The following PPE is mandatory.

Table 1: Required PPE for Handling **ABBV-467**

Task	Gowning	Gloves	Eye Protection	Respiratory Protection	Work Location
Handling Solid Compound (e.g., weighing, aliquoting)	Disposable lab coat, solid-front gown with tight cuffs	Double-gloved (nitrile or neoprene)	ANSI Z87.1-rated safety glasses with side shields or splash goggles	N95 or higher-rated respirator	Chemical Fume Hood or Ventilated Balance Enclosure
Preparing Solutions (e.g., reconstitution in solvent)	Disposable lab coat	Double-gloved (nitrile or neoprene)	ANSI Z87.1-rated safety glasses with side shields or splash goggles	Not required if handled in a certified chemical fume hood	Chemical Fume Hood
In Vitro Use (e.g., adding to cell culture)	Disposable lab coat	Single pair, nitrile gloves	ANSI Z87.1-rated safety glasses	Not required if handled in a certified biosafety cabinet	Biosafety Cabinet (Class II)

Operational Plans: Step-by-Step Procedures

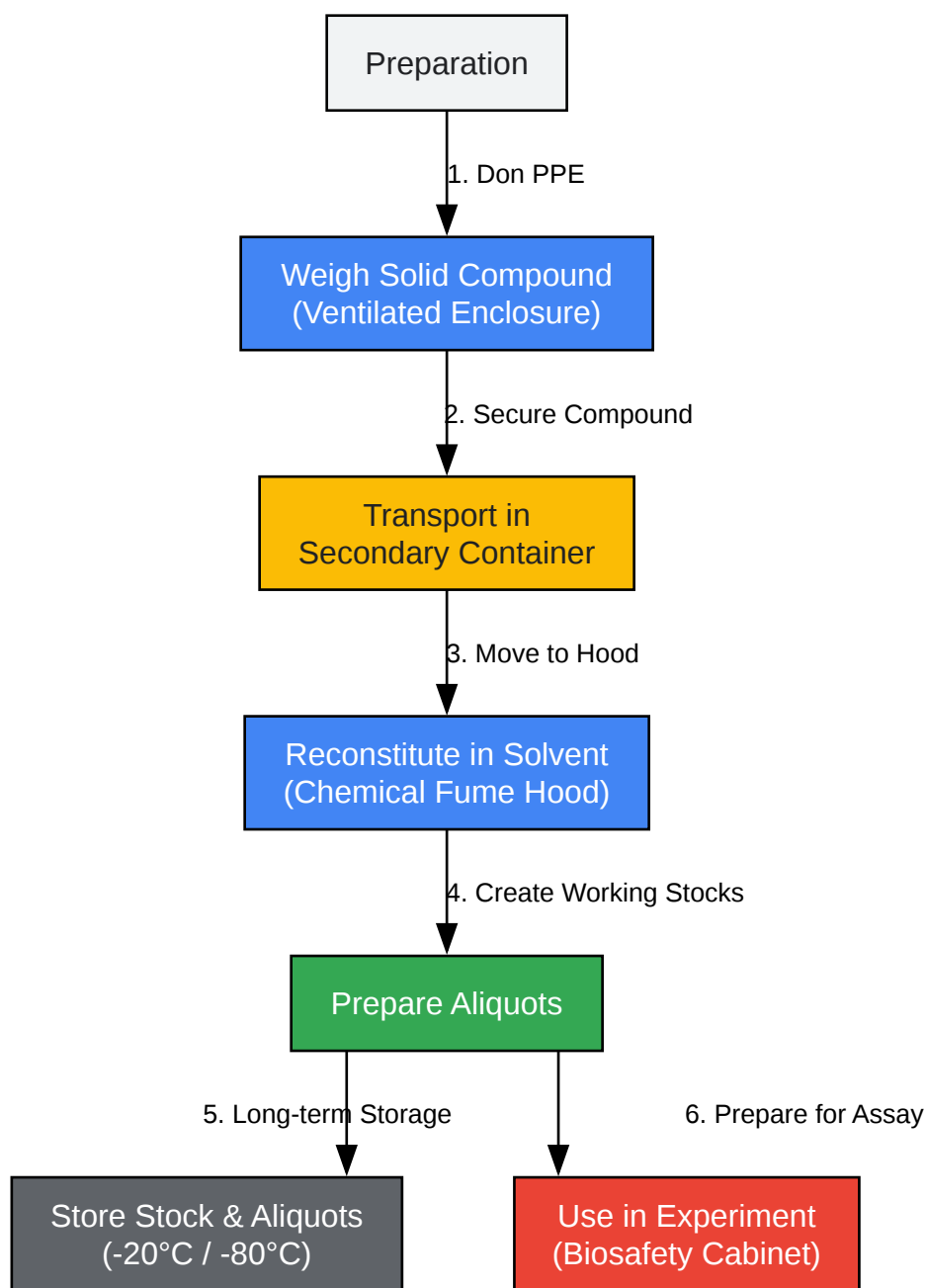
Weighing Solid **ABBV-467**

- Preparation: Don all required PPE as specified in Table 1. Decontaminate the work surface of the ventilated balance enclosure or chemical fume hood.
- Tare: Place a tared weigh boat on the analytical balance.
- Dispensing: Using a dedicated, disposable spatula, carefully transfer the approximate amount of **ABBV-467** powder to the weigh boat. Do not remove the primary container from the hood.
- Final Weighing: Record the precise weight.

- Cleanup: Secure the lid on the stock container. Carefully place the weigh boat with the compound into a secondary container (e.g., a 50 mL conical tube) for transport to the next workstation. Wipe the spatula with a solvent-dampened cloth (e.g., 70% ethanol) and dispose of it as solid chemical waste.

Reconstitution and Solution Preparation

- Preparation: Perform all steps inside a certified chemical fume hood. Don appropriate PPE.
- Solvent Addition: Using a calibrated pipette, add the required volume of the specified solvent (e.g., DMSO) directly to the vial or secondary container containing the weighed **ABBV-467**.
- Dissolution: Cap the vial securely and vortex until the compound is fully dissolved. Visually inspect for any remaining particulate matter.
- Labeling: Clearly label the solution vial with the compound name (**ABBV-467**), concentration, solvent, date, and user initials.
- Storage: Store the stock solution under the conditions specified in the compound's analytical data sheet (e.g., -20°C, protected from light).



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Caption: Workflow for preparing **ABBV-467** from solid to experimental use.

Emergency and Disposal Plans

Spill Response

- Small Spill (Powder):

- DO NOT use a dry brush or towel.
- Gently cover the spill with absorbent pads dampened with water to prevent aerosolization.
- Wipe the area from the outside in, placing all contaminated materials into a sealed bag for disposal.
- Decontaminate the area with a suitable cleaning agent (e.g., 10% bleach solution followed by 70% ethanol).
- Small Spill (Liquid):
 - Absorb the spill with chemical-absorbent pads.
 - Wipe the area from the outside in.
 - Place all contaminated materials into a sealed bag for disposal.
 - Decontaminate the surface as described above.

Personnel Exposure

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes at an emergency eyewash station.
- Inhalation: Move the affected person to fresh air.
- Action: In all cases of exposure, seek immediate medical attention and report the incident to the appropriate safety officer.

Waste Disposal

Proper waste segregation is critical to ensure safety and compliance.

Table 2: Waste Disposal Plan for **ABBV-467**

Waste Type	Description	Disposal Container
Solid Chemical Waste	Contaminated gloves, gowns, weigh boats, absorbent pads, plasticware.	Labeled, sealed, hazardous chemical waste bag or container.
Liquid Chemical Waste	Unused stock solutions, media containing ABBV-467, solvent rinses.	Labeled, sealed, hazardous liquid chemical waste container.
Sharps Waste	Contaminated pipette tips, needles, serological pipettes.	Labeled, puncture-proof sharps container for chemical contamination.

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